

Application Notes and Protocols for Formulating Stable Emulsions with Carbomer 980

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Compound of Interest

Compound Name: Carbomer 980

Cat. No.: B3030406

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These application notes provide a comprehensive guide to utilizing **Carbomer 980** as a highly effective stabilizer for creating stable oil-in-water (o/w) emulsions. This document outlines the fundamental properties of **Carbomer 980**, detailed experimental protocols for emulsion formulation and stability testing, and an explanation of its stabilization mechanism.

Introduction to Carbomer 980 as an Emulsion Stabilizer

Carbomer 980 is a high molecular weight, cross-linked polymer of acrylic acid. In its unneutralized state, it exists as a tightly coiled acidic polymer. Upon neutralization with a suitable base, the polymer chain uncoils and swells significantly, forming a gel network within the aqueous phase of an emulsion. This three-dimensional network entraps the oil droplets, preventing their coalescence and creaming, thereby ensuring the long-term stability of the emulsion. Its ability to provide high viscosity at low concentrations makes it an ideal stabilizer for a wide range of applications, including pharmaceutical and cosmetic formulations.

Quantitative Data on Carbomer 980 Emulsions

The following tables summarize typical quantitative data for emulsions stabilized with **Carbomer 980**. It is important to note that the exact values will depend on the specific oil phase, other excipients, and processing parameters.

Table 1: Typical Viscosity of **Carbomer 980** Emulsions at Different Concentrations and pH

Carbomer 980 Concentration (% w/w)	pH	Typical Viscosity (cP)
0.2	6.0 - 7.5	15,000 - 30,000 ^[1]
0.4	6.0 - 7.5	35,000 - 55,000
0.5	6.0 - 7.5	40,000 - 70,000 ^[1]
0.8	6.0 - 7.5	> 70,000

Note: Viscosity is highly dependent on the specific neutralizer used and the shear rate during measurement.

Table 2: Typical Oil Droplet Size in Stable **Carbomer 980** Emulsions

Carbomer 980 Concentration (% w/w)	Oil Phase Concentration (% w/w)	Typical Mean Droplet Size (µm)
0.2 - 0.5	10 - 20	1 - 10
0.5 - 1.0	20 - 40	1 - 15

Note: Droplet size is significantly influenced by the homogenization method and energy input.

Experimental Protocols

Protocol for Preparation of a Stable Oil-in-Water (O/W) Emulsion

This protocol describes the preparation of a 100g batch of a stable O/W emulsion using **Carbomer 980**.

Materials:

- **Carbomer 980**

- Deionized Water
- Oil Phase (e.g., Mineral Oil, Isopropyl Myristate)
- Emulsifier (optional, for enhanced stability, e.g., a non-ionic surfactant)
- Neutralizing Agent (e.g., Triethanolamine (TEA), Sodium Hydroxide solution)
- Preservative

Equipment:

- Beakers
- Homogenizer (or high-shear mixer)
- Overhead stirrer with propeller blade
- Water bath or heating mantle
- pH meter
- Analytical balance

Procedure:

- Hydration of **Carbomer 980**:
 - In a beaker, weigh the required amount of deionized water (water phase).
 - While stirring the water with a propeller stirrer at a moderate speed (e.g., 300-500 rpm), slowly sprinkle the **Carbomer 980** powder onto the surface of the water to avoid agglomeration.^[2]
 - Continue stirring until the **Carbomer 980** is fully dispersed and hydrated. This may take 30-60 minutes. The dispersion will appear translucent and slightly viscous.
- Preparation of the Oil Phase:

- In a separate beaker, weigh the oil phase components and the optional emulsifier.
- Heat the oil phase to 65-70°C in a water bath until all components are melted and uniform.
- Emulsification:
 - Heat the water phase containing the hydrated **Carbomer 980** to 65-70°C.
 - Slowly add the heated oil phase to the heated water phase while homogenizing at a high speed (e.g., 5000-10000 rpm).
 - Continue homogenization for 5-10 minutes to form a fine, uniform emulsion.
- Neutralization:
 - Allow the emulsion to cool to approximately 40°C while stirring gently with the overhead stirrer.
 - Slowly add the neutralizing agent (e.g., a 10% solution of TEA in water) dropwise to the emulsion.
 - Monitor the pH of the emulsion continuously. Continue adding the neutralizer until the pH reaches the desired range (typically 6.0-7.5) for maximum viscosity and stability. A significant increase in viscosity will be observed.
- Final Additions:
 - Once the emulsion has cooled to room temperature, add the preservative and any other temperature-sensitive ingredients.
 - Stir gently until all components are uniformly distributed.

Protocol for Emulsion Stability Testing

This test is a rapid method to assess the physical stability of an emulsion under accelerated gravitational forces.

Equipment:

- Centrifuge
- Centrifuge tubes

Procedure:

- Fill a centrifuge tube with the emulsion sample.
- Place the tube in the centrifuge, ensuring it is properly balanced with another tube of equal weight.
- Centrifuge the sample at 3000 rpm for 30 minutes.[\[3\]](#)
- After centrifugation, visually inspect the sample for any signs of instability, such as:
 - Creaming: The formation of a concentrated layer of the dispersed phase at the top of the emulsion.
 - Sedimentation: The settling of the dispersed phase at the bottom.
 - Phase Separation: The complete separation of the oil and water phases.

Acceptance Criteria: A stable emulsion should show no visible signs of creaming, sedimentation, or phase separation.

This test evaluates the emulsion's ability to withstand temperature fluctuations that may occur during transport and storage.

Equipment:

- Freezer (-10°C)
- Incubator or temperature-controlled chamber (25°C and 45°C)
- Sample containers

Procedure:

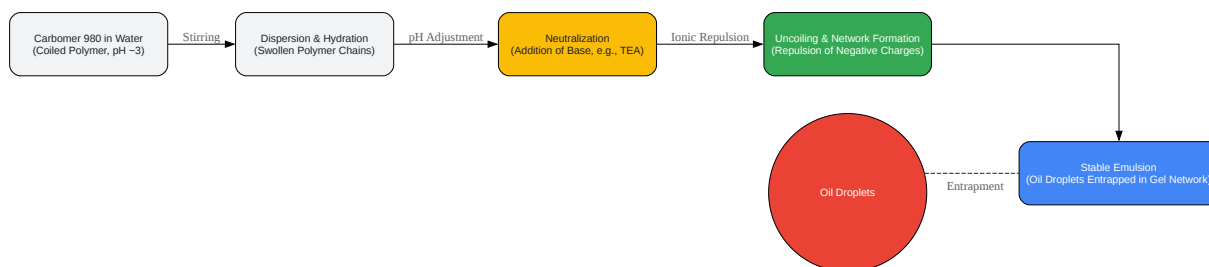
- Place a sample of the emulsion in a suitable container.

- Subject the sample to a minimum of three freeze-thaw cycles. One cycle consists of:
 - Freezing: Place the sample in a freezer at -10°C for 24 hours.[\[4\]](#)
 - Thawing at Room Temperature: Move the sample to a controlled environment at 25°C for 24 hours.[\[4\]](#)
 - (Optional but recommended for a more rigorous test) Heating: Place the sample in an incubator at 45°C for 24 hours, then return to 25°C for 24 hours before the next freeze cycle.[\[4\]](#)
- After each cycle, visually inspect the sample for any changes in appearance, such as phase separation, crystallization, or changes in consistency.
- After the final cycle, allow the sample to return to room temperature and evaluate its physical properties (viscosity, pH, and particle size) and compare them to the initial values.

Acceptance Criteria: A stable emulsion should maintain its physical integrity and show no significant changes in its physicochemical properties after three or more freeze-thaw cycles.[\[4\]](#)

Mechanism of Emulsion Stabilization by Carbomer 980

The stabilizing action of **Carbomer 980** in an oil-in-water emulsion is a multi-step process that results in the formation of a robust gel network. This network physically entraps the oil droplets, preventing their movement and subsequent coalescence.



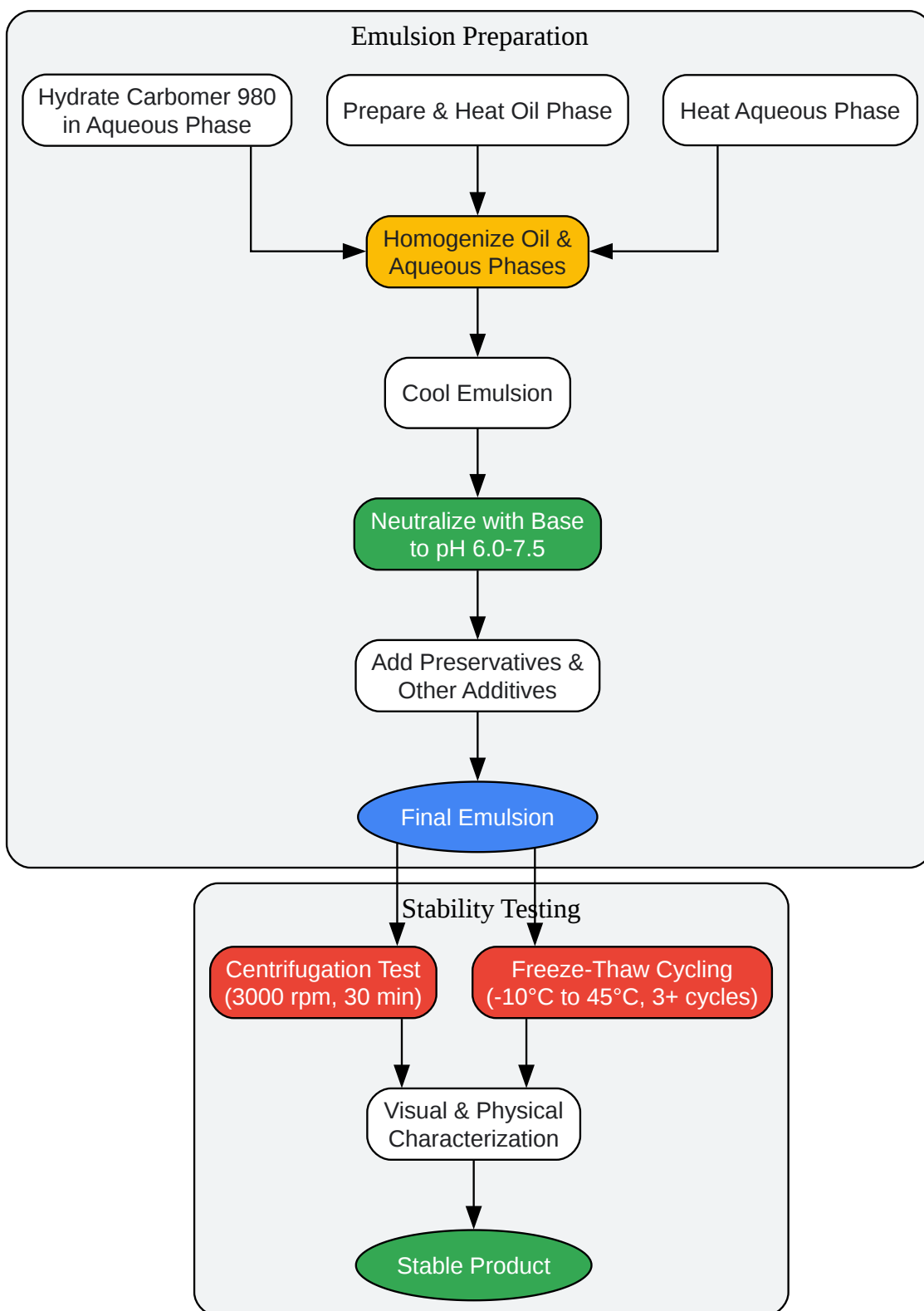
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Caption: Mechanism of **Carbomer 980** Emulsion Stabilization.

The process begins with the dispersion and hydration of the acidic **Carbomer 980** polymer in water, where the polymer chains begin to swell. Upon the addition of a neutralizing agent, the carboxylic acid groups along the polymer backbone become ionized, leading to electrostatic repulsion. This repulsion causes the coiled polymer chains to uncoil and extend throughout the aqueous phase, forming a highly viscous, three-dimensional gel network. The oil droplets are then physically trapped within the interstices of this network, effectively preventing their aggregation and coalescence, which leads to a stable emulsion.

Experimental Workflow for Emulsion Formulation and Testing

The following diagram illustrates the logical workflow from the initial formulation steps to the final stability assessment of an emulsion stabilized with **Carbomer 980**.



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Caption: Emulsion Formulation and Stability Testing Workflow.

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References

- 1. pharmaexcipients.com [pharmaexcipients.com]
- 2. ijlret.com [ijlret.com]
- 3. youtube.com [youtube.com]
- 4. microchemlab.com [microchemlab.com]
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